

Comprehensive Safety and Handling Guide for AS1938909

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Compound of Interest

Compound Name:	AS1938909
CAS No.:	1243155-40-9
Cat. No.:	B605607

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For Researchers, Scientists, and Drug Development Professionals: Essential Safety and Logistical Information for Handling **AS1938909**

This guide provides crucial safety protocols and logistical information for the handling and disposal of **AS1938909**, a SHIP2 inhibitor. The following procedures are designed to ensure the safety of laboratory personnel and to maintain the integrity of the experimental environment.

While **AS1938909** is not classified as a hazardous substance under Regulation (EC) No. 1907/2006 (REACH), and therefore a formal safety data sheet is not required, adherence to standard laboratory safety protocols is essential.^[1] The information presented here is a compilation of general best practices for handling chemical compounds in a research setting.

Physical and Chemical Properties

A summary of the key quantitative data for **AS1938909** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₉ H ₁₃ Cl ₂ F ₂ NO ₂ S
Molecular Weight	428.28 g/mol
Form	Solid
Appearance	Off-white solid
Purity	≥95% (HPLC)
Solubility	DMSO: 50 mg/mL
Storage Temperature	2-8°C
Storage Conditions	Protect from light, OK to freeze

Source: Sigma-Aldrich

Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment should be worn at all times when handling **AS1938909** to minimize exposure and ensure personal safety.

- **Eye Protection:** Safety glasses with side shields or goggles are mandatory to protect against accidental splashes.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, should be worn. Gloves should be inspected before use and changed immediately if contaminated or compromised. [2] Hands should be washed thoroughly after removing gloves.[2]
- **Body Protection:** A standard laboratory coat should be worn to protect skin and clothing.[2]
- **Respiratory Protection:** Under normal handling conditions in a well-ventilated area, respiratory protection is not typically required. However, if there is a risk of generating dust or aerosols, a properly fitted respirator should be used.

Handling and Storage

- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure. Avoid generating dust.
- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area. Protect from light. The recommended storage temperature is between 2-8°C. Following reconstitution, it is recommended to aliquot and freeze at -20°C, where stock solutions are stable for up to 3 months.[3]

Emergency Procedures

- In case of skin contact: Wash the affected area immediately with soap and plenty of water.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- In case of inhalation: Move the person to fresh air.
- In case of ingestion: Rinse mouth with water. Do NOT induce vomiting.

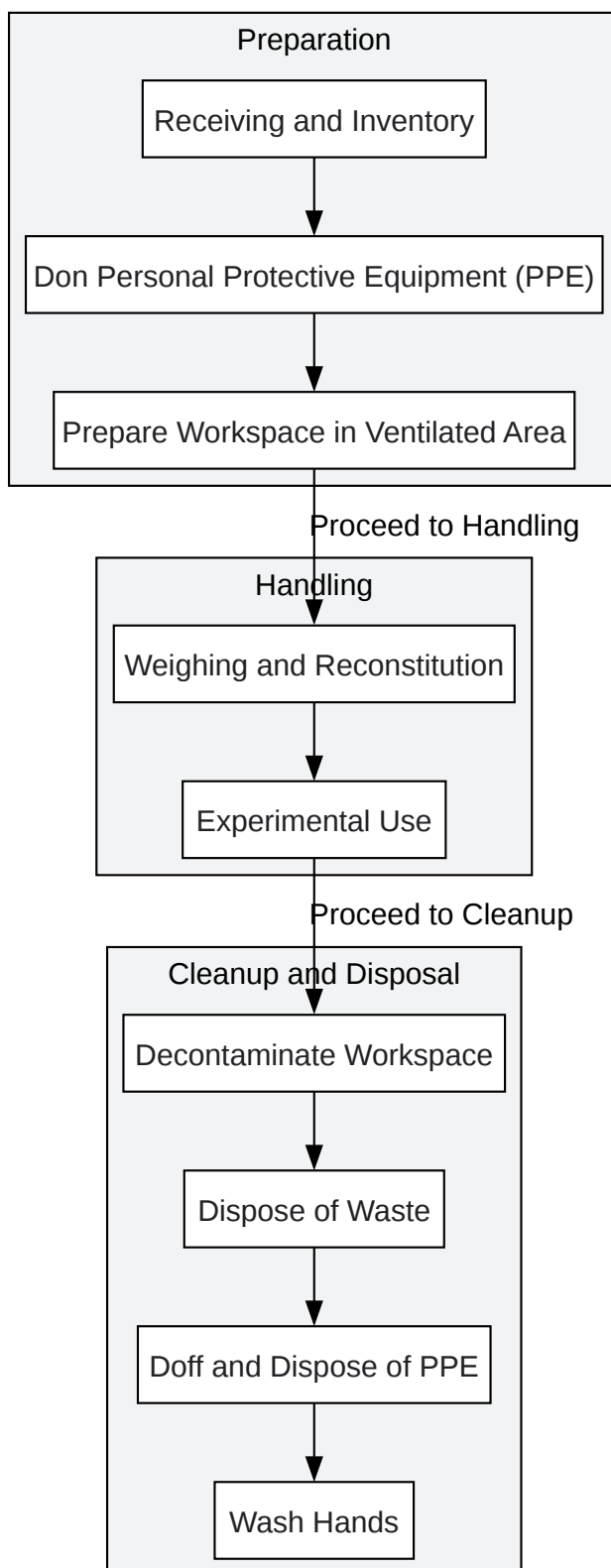
In all cases of exposure, seek medical attention if symptoms persist.

Disposal Plan

Dispose of unused **AS1938909** and any contaminated materials in accordance with local, state, and federal regulations for non-hazardous chemical waste. Do not dispose of down the drain or in general waste.

Experimental Workflow

The following diagram illustrates a standard workflow for handling **AS1938909** in a laboratory setting, from receiving to disposal.



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AS1938909 Handling Workflow

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References

- [1. merckmillipore.com](https://www.merckmillipore.com) [[merckmillipore.com](https://www.merckmillipore.com)]
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